

3-Hydroxy Carvedilol-d5 mass spectrometry

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Compound Focus: 3-Hydroxy Carvedilol-d5

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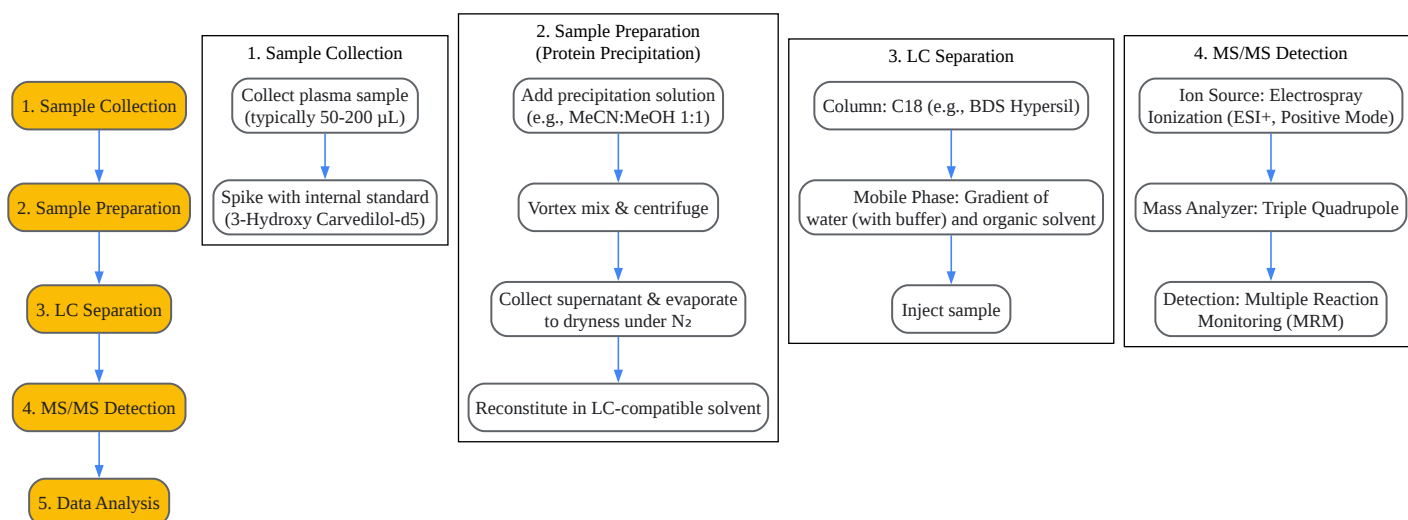
Summary of Quantitative Data

The table below consolidates key information about **3-Hydroxy Carvedilol-d5** and its context within analytical methods.

Aspect	Details
Chemical Name	3-Hydroxy Carvedilol-d5 [1] [2]
Molecular Formula	C ₂₄ H ₂₁ D ₅ N ₂ O ₅ [1] [2]
Molecular Weight	427.50 g/mol [1] [2]
CAS Number	1329836-56-7 [1] [2]
Application	Deuterium-labeled internal standard for quantitative analysis (e.g., LC-MS) [1]
Role in Analysis	Used to quantify Carvedilol and/or its metabolites in biological matrices like plasma [3] [4]

Experimental Protocol Context

While a specific protocol for **3-Hydroxy Carvedilol-d5** was not found, it is used within methods developed for **Carvedilol**. The following workflow is a synthesis of general steps from validated LC-MS/MS methods for Carvedilol and its metabolites in human plasma [3] [5] [4]. You can adapt this high-level workflow for **3-Hydroxy Carvedilol-d5**.



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*General LC-MS/MS workflow for carvedilol analysis, adaptable for **3-Hydroxy Carvedilol-d5**.*

Key Technical Details from Literature

- **Sample Preparation:** The most common technique is **protein precipitation** using a mixture of methanol and acetonitrile (1:1, v/v) [3] [4]. Liquid-liquid extraction with methyl tert-butyl ether has also

been used for Carvedilol [5].

- **Liquid Chromatography (LC):** Separation is typically performed on a **C18 reversed-phase column** (e.g., BDS Hypersil C18) using a gradient elution with a mobile phase consisting of water (with a volatile buffer like ammonium formate) and an organic solvent like acetonitrile or methanol [5] [4].
- **Mass Spectrometry (MS):** Detection is achieved using **tandem mass spectrometry (MS/MS)** with **electrospray ionization (ESI) in positive mode**. The instrument operates in **Multiple Reaction Monitoring (MRM)** mode for high sensitivity and selectivity [3] [5] [4]. Although the specific MRM transitions for **3-Hydroxy Carvedilol-d5** are not listed, the parent drug Carvedilol is monitored at a transition of m/z 407.10 → 100.10 [5].

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References

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